

Physical properties of 2-Methoxyfuran (boiling point, density)

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Compound of Interest

Compound Name: 2-Methoxyfuran

Cat. No.: B1219529

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Technical Guide: Physical Properties of 2-Methoxyfuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2-Methoxyfuran** (CAS No. 25414-22-6), specifically its boiling point and density. The information herein is compiled for use in research, development, and quality control applications, with a focus on providing clear, actionable data and procedural insights.

Core Physical Properties

2-Methoxyfuran is a heterocyclic organic compound that presents as a colorless to pale yellow liquid under standard conditions. It is recognized for its utility as a versatile intermediate in organic synthesis. Accurate knowledge of its physical properties is crucial for its application in pharmaceutical and agrochemical development.[1]

Data Summary

The following table summarizes the reported values for the boiling point and density of **2-Methoxyfuran** from various sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	110-111 °C	At 760 mmHg	[1]
110.50 °C	At 760.00 mm Hg		
Density	1.065 g/mL	At 25 °C	[2]
Specific Gravity	1.05200 to 1.05800	At 20.00 °C	[1]

Experimental Protocols

While specific experimental determinations for **2-Methoxyfuran** are not readily available in the public literature, the following sections detail standardized and widely accepted methodologies for ascertaining the boiling point and density of organic liquids. These protocols are representative of the techniques likely used to establish the values presented above.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample vial (e.g., a small test tube)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of **2-Methoxyfuran** (approximately 0.5-1 mL) is placed into the sample vial.

- A capillary tube, sealed at one end, is inverted and placed into the liquid sample in the vial.
- The sample vial is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and vial assembly are placed in the Thiele tube containing the heating fluid, ensuring the sample is immersed.
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution by convection.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube as the vapor pressure of the **2-Methoxyfuran** equals the atmospheric pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to be drawn back into the capillary tube.

Determination of Density: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Apparatus:

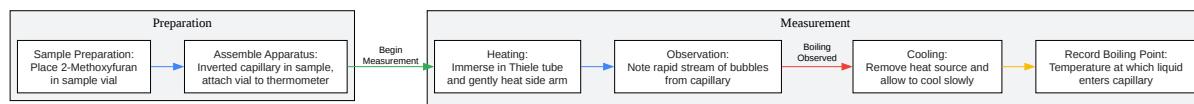
- Pycnometer (e.g., Gay-Lussac or Weld type)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath
- Thermometer (calibrated)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume of the pycnometer is precisely adjusted, it is dried on the outside, and its weight when filled with water is recorded. This allows for the calculation of the exact volume of the pycnometer at the specified temperature.
- The pycnometer is then emptied, thoroughly dried, and filled with **2-Methoxyfuran**.
- The filled pycnometer is brought to the same constant temperature in the bath.
- The volume is adjusted, the exterior is dried, and the weight of the pycnometer filled with **2-Methoxyfuran** is measured.
- The density of **2-Methoxyfuran** is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of **2-Methoxyfuran** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination by Thiele Tube Method.

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References

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